

# Regulatory Landscape of Piperonyl Acetate in Food and Cosmetics: A Technical Guide

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## Compound of Interest

Compound Name: Piperonyl acetate

Cat. No.: B1198404

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## Introduction

**Piperonyl acetate**, a synthetic flavoring and fragrance ingredient, is characterized by its sweet, floral, and fruity aroma. It is utilized in a variety of consumer products, ranging from baked goods and chewing gum to perfumes and lotions. This technical guide provides an in-depth overview of the current regulatory status of **piperonyl acetate** in the food and cosmetics industries, supported by toxicological data and safety assessments from leading international regulatory and scientific bodies.

## Regulatory Status in Food

**Piperonyl acetate** is widely recognized as a safe flavoring agent by major international regulatory authorities. Its use is primarily governed by the U.S. Food and Drug Administration (FDA) and the Joint FAO/WHO Expert Committee on Food Additives (JECFA).

In the United States, **Piperonyl acetate** is listed as a synthetic flavoring substance and adjuvant under 21 CFR 172.515.<sup>[1][2][3][4]</sup> This regulation permits its use in food in the minimum quantity required to produce its intended effect and in accordance with good manufacturing practice. Furthermore, the Flavor and Extract Manufacturers Association (FEMA) has designated **Piperonyl acetate** as Generally Recognized as Safe (GRAS), assigning it FEMA number 2912.<sup>[5][6]</sup> While specific average maximum use levels in various

food categories are maintained by FEMA, this detailed information is typically available upon request from the association.[\[5\]](#)[\[6\]](#)

Globally, JECFA has evaluated **Piperonyl acetate** and concluded that there are "no safety concern at current levels of intake when used as a flavouring agent."[\[7\]](#) This evaluation is based on a review of available toxicological data.

Table 1: Regulatory Status of **Piperonyl Acetate** in Food

Regulatory Body/Status	Identifier/Regulation	Conclusion/Status
U.S. FDA	21 CFR 172.515	Approved as a synthetic flavoring substance and adjuvant. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
FEMA	GRAS No. 2912	Generally Recognized as Safe. <a href="#">[5]</a> <a href="#">[6]</a>
JECFA	JECFA No. 894	No safety concern at current levels of intake when used as a flavouring agent. <a href="#">[7]</a>

## Regulatory Status in Cosmetics

In the cosmetics industry, **Piperonyl acetate** is primarily used as a fragrance ingredient in a wide array of personal care products. The safety of fragrance ingredients is overseen by the International Fragrance Association (IFRA) in conjunction with the Research Institute for Fragrance Materials (RIFM).

RIFM conducts comprehensive safety assessments of fragrance ingredients. A recent 2024 RIFM safety assessment of **Piperonyl acetate** concluded that it is safe for its intended use in cosmetic products under current practices.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) This assessment considers various toxicological endpoints, including genotoxicity, repeated dose toxicity, and skin sensitization.

IFRA establishes standards for the safe use of fragrance ingredients, which may include restrictions on the concentration of a substance in different product categories.[\[7\]](#)[\[12\]](#) These standards are based on the findings of the RIFM safety assessments and a quantitative risk assessment (QRA) approach. While **Piperonyl acetate** is included in the IFRA Transparency

List, a publicly available, comprehensive list of specific concentration limits for **Piperonyl acetate** across all IFRA categories was not identified in the conducted research. An IFRA Conformity Certificate for a fragrance compound containing a different substance, Benzyl Acetate, indicates that such documents specify the maximum allowable concentration in each of the 12 IFRA product categories.[\[13\]](#) It is the responsibility of the fragrance compound manufacturer to ensure compliance with these standards.

In the European Union, cosmetic ingredients are regulated under the Cosmetics Regulation (EC) No 1223/2009. The Scientific Committee on Consumer Safety (SCCS) is responsible for providing opinions on the safety of cosmetic ingredients. As of the time of this review, no specific opinion on **Piperonyl acetate** by the SCCS was found.[\[12\]](#)[\[14\]](#)[\[15\]](#) However, the SCCS has issued opinions on fragrance allergens, and it is noteworthy that **Piperonyl acetate** is not listed as a known fragrance allergen requiring labeling under current EU regulations.[\[16\]](#) The Cosmetic Ingredient Review (CIR), which assesses the safety of ingredients used in cosmetics in the U.S., has not issued a specific report on **Piperonyl acetate**.[\[17\]](#)[\[18\]](#)

Table 2: Regulatory and Safety Status of **Piperonyl Acetate** in Cosmetics

Organization/Status	Role/Conclusion
RIFM	Conducts safety assessments; a 2024 assessment concluded Piperonyl acetate is safe for use in cosmetics. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
IFRA	Sets standards for the safe use of fragrance ingredients based on RIFM assessments.
SCCS (EU)	No specific opinion on Piperonyl acetate was identified. <a href="#">[12]</a> <a href="#">[14]</a> <a href="#">[15]</a>
CIR (U.S.)	No specific report on Piperonyl acetate was identified. <a href="#">[17]</a> <a href="#">[18]</a>

## Toxicological Data Summary

The safety of **Piperonyl acetate** has been evaluated through a series of toxicological studies, primarily summarized in the RIFM safety assessment.

Table 3: Summary of Key Toxicological Endpoints for **Piperonyl Acetate**

Endpoint	Study Type/Method	Result	Reference
Genotoxicity	Bacterial Reverse Mutation Assay (Ames Test) - Salmonella typhimurium strains TA98, TA100, TA1535, and TA1537, with and without S9 metabolic activation.	Negative for mutagenicity.	Mortelmans et al., 1986[8][9][19]
Clastogenicity	In vitro Chromosome Aberration Assay (Read-across from Piperonal) - Chinese Hamster Ovary (CHO) cells.	Non-clastogenic.	RIFM, 1988 (as cited in RIFM, 2024)[8]
Repeated Dose Toxicity	Not specified in detail in the reviewed literature.	NOAEL = 300 mg/kg/day.	ECHA, 2013 (as cited in RIFM, 2024)[8]
Skin Sensitization	Not specified in detail in the reviewed literature.	Not expected to be a skin sensitizer under current use levels.	RIFM, 2024[8]

## Experimental Protocols

Detailed experimental protocols for the specific studies on **Piperonyl acetate** are not fully available in the public domain. However, the studies referenced adhere to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

## Genotoxicity: Bacterial Reverse Mutation Assay (Ames Test)

The study conducted by Mortelmans et al. (1986) followed a preincubation modification of the Salmonella/mammalian microsome assay.[8][19]

- Test System: Salmonella typhimurium strains TA98, TA100, TA1535, and TA1537.
- Method: The assay was performed with and without metabolic activation using S-9 fractions from the livers of Aroclor-induced rats and hamsters.[19] **Piperonyl acetate** was tested at concentrations up to 3333  $\mu$ g/plate .[8]
- Endpoint: The number of revertant colonies was counted to assess the mutagenic potential. A significant increase in the number of revertant colonies compared to the control would indicate a positive result.

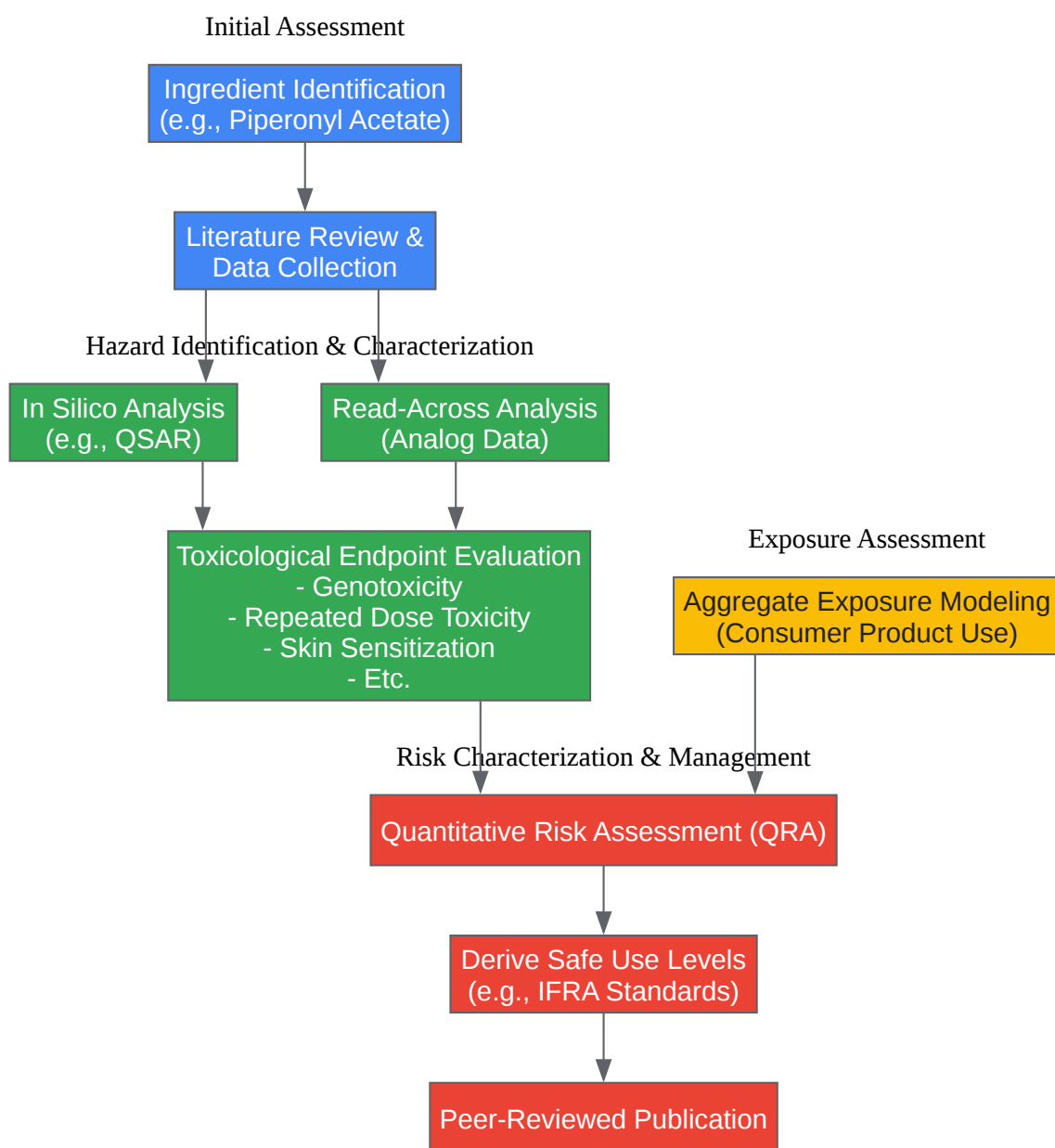
## Signaling Pathways and Metabolism

There is limited specific information available in the reviewed literature regarding the interaction of **Piperonyl acetate** with mammalian cellular signaling pathways.

The metabolism of the structurally related compound, piperonyl butoxide, has been studied in rats. It undergoes metabolism at the methylenedioxy ring and the side-chain, leading to the formation of various alcohols and acids that are then excreted.[3] It is plausible that **Piperonyl acetate** undergoes hydrolysis to piperonyl alcohol and acetic acid, which are then further metabolized. The RIFM safety assessment mentions that **piperonyl acetate** is expected to hydrolyze to piperonyl alcohol and acetic acid.[8] General mammalian metabolism of acetate involves its conversion to acetyl-CoA, a central molecule in cellular metabolism, which can then enter the tricarboxylic acid (TCA) cycle for energy production or be utilized in anabolic pathways.[20][21][22]

## Safety Assessment Workflow

The safety of fragrance ingredients like **Piperonyl acetate** is determined through a rigorous, multi-step process by RIFM. This workflow integrates existing data, computational modeling, and, when necessary, new in vitro and in vivo testing.



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